

A Comprehensive Guide to the Proper Disposal of Alanine, N-(2-hydroxyethyl)- (9CI)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Alanine, N-(2-hydroxyethyl)- (9CI)

CAS No.: 121307-72-0

Cat. No.: B1142308

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Core Principles of Chemical Waste Management

The responsible disposal of laboratory chemicals is not merely a procedural task but a fundamental aspect of ensuring a safe and sustainable research environment. The primary goal is to prevent harm to personnel, the public, and the environment. All chemical waste, including Alanine, N-(2-hydroxyethyl)-, must be treated as hazardous unless explicitly determined to be non-hazardous by a qualified professional, such as a member of your institution's Environmental Health and Safety (EHS) department.^[1]

The U.S. Environmental Protection Agency (EPA) regulates hazardous waste under the Resource Conservation and Recovery Act (RCRA). Laboratories are categorized as generators of hazardous waste and must comply with specific regulations regarding waste accumulation, storage, labeling, and disposal.^{[2][3]} It is imperative that all laboratory personnel are trained in these procedures.^[1]

Hazard Profile of Alanine, N-(2-hydroxyethyl)- (9CI)

A thorough understanding of the hazards associated with Alanine, N-(2-hydroxyethyl)- is the first step in its safe handling and disposal.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Skin Irritation	Danger	H315: Causes skin irritation	
Serious Eye Damage	Danger	H318: Causes serious eye damage	
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	Warning	H335: May cause respiratory irritation	

Data sourced from PubChem CID 222905[4]

These classifications underscore the importance of appropriate personal protective equipment (PPE) during handling and disposal, including safety goggles with side shields, chemical-resistant gloves, and a lab coat.[5] All waste handling should ideally be conducted in a well-ventilated area or a chemical fume hood.[5]

Step-by-Step Disposal Protocol

The following protocol outlines the necessary steps for the proper disposal of Alanine, N-(2-hydroxyethyl)- and associated waste materials.

Waste Segregation and Containerization

Proper segregation at the point of generation is crucial to prevent dangerous chemical reactions and to ensure compliant disposal.

- Solid Waste:
 - Unused or expired solid Alanine, N-(2-hydroxyethyl)- should be collected in its original container or a clearly labeled, chemically compatible container.

- Contaminated disposables, such as weigh boats, gloves, and paper towels, must be collected in a designated solid hazardous waste container.[5]
- Liquid Waste:
 - Aqueous solutions containing Alanine, N-(2-hydroxyethyl)- must be collected in a designated aqueous hazardous waste container.
 - Do not mix this waste stream with organic solvents or other incompatible chemicals.[6]
- Container Management:
 - All waste containers must be in good condition, free of leaks, and kept securely closed when not in use.[1] The original chemical container is often the most suitable for waste collection.[1]
 - Containers must be made of materials compatible with the waste.[1]

Labeling of Hazardous Waste

Accurate and complete labeling of waste containers is a strict regulatory requirement.[2]

- All containers used for accumulating waste must be clearly marked with the words "Hazardous Waste".[2][7]
- The label must also include the full chemical name: "Waste Alanine, N-(2-hydroxyethyl)-" and a clear indication of the hazards (e.g., "Irritant," "Corrosive").[4][7]
- The "open date" (the date waste is first added to the container) and the "fill date" (the date the container is full) must be recorded on the label.[7]

Storage of Hazardous Waste

Laboratories are permitted to store hazardous waste in designated Satellite Accumulation Areas (SAAs) at or near the point of generation.[2][8]

- The total amount of hazardous waste stored in an SAA must not exceed 55 gallons.[1][2]

- Waste containers should be stored in a secure area under the control of laboratory personnel.[7]
- Ensure secondary containment is used to prevent the spread of material in case of a leak or spill.

Arranging for Disposal

Once a waste container is full or has been in accumulation for the maximum allowed time (typically 12 months), it must be removed from the laboratory for disposal.[7][8]

- Contact your institution's Environmental Health and Safety (EHS) department to schedule a waste pickup.[7]
- Do not attempt to dispose of chemical waste down the sink unless explicitly permitted by your institution's EHS department for specific, neutralized, and non-hazardous substances.
[1][2] Alanine, N-(2-hydroxyethyl)- should not be disposed of via sewer systems.[9]
- Follow all institutional procedures for requesting and documenting the waste pickup.

Spill Management

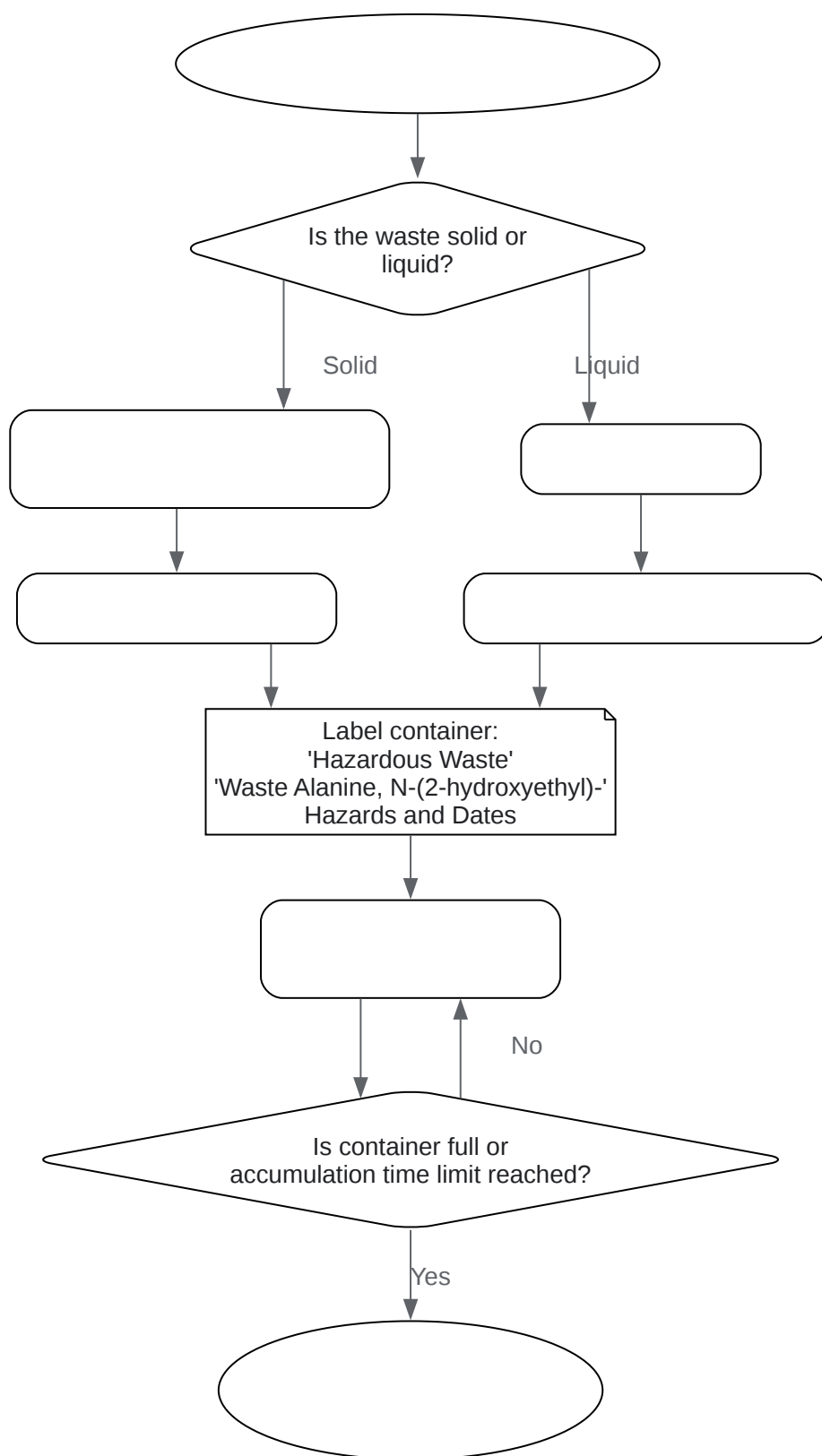
In the event of a spill of Alanine, N-(2-hydroxyethyl)-, the following steps should be taken:

- Control and Contain: Immediately alert others in the area and restrict access.
- Personal Protection: Don appropriate PPE, including respiratory protection if necessary.[9]
- Absorb: Cover the spill with an inert absorbent material such as vermiculite or sand.[10]
- Collect: Carefully sweep or scoop the absorbed material into a designated hazardous waste container.[5]
- Decontaminate: Clean the spill area with a suitable solvent, collecting all cleaning materials as hazardous waste.[5]
- Report: Report the spill to your laboratory supervisor and EHS department.

Decontamination of Labware

- Disposable Labware: Items such as pipette tips and plastic tubes that have come into contact with Alanine, N-(2-hydroxyethyl)- should be disposed of in the solid hazardous waste container.^[5]
- Non-disposable Labware: Glassware should be decontaminated by rinsing with a suitable solvent (e.g., ethanol or isopropanol). This rinsate must be collected and disposed of as hazardous liquid waste.^[5] After decontamination, the glassware can be washed according to standard laboratory procedures.

Disposal Decision Workflow



[Click to download full resolution via product page](#)

Caption: Decision workflow for the proper disposal of Alanine, N-(2-hydroxyethyl)-.

Regulatory Framework and Institutional Policies

It is crucial to recognize that while federal regulations from the EPA provide a baseline, state and local regulations may be more stringent.[2] Furthermore, each research institution will have its own specific chemical hygiene plan and waste management procedures. Always consult and adhere to your institution's policies, which are typically managed by the EHS department. The American Chemical Society (ACS) also provides valuable resources and recommendations for laboratory waste management.[3]

Conclusion

The proper disposal of Alanine, N-(2-hydroxyethyl)- is a multi-step process that requires careful attention to detail, from initial hazard assessment to final waste pickup. By following these guidelines, researchers can ensure a safe laboratory environment, protect the environment, and maintain compliance with all applicable regulations. Proactive and responsible chemical waste management is a cornerstone of scientific integrity and excellence.

References

- Laboratory Waste Management: The New Regulations. (n.d.). Vertex AI Search.
- Regulation of Laboratory Waste. (n.d.). American Chemical Society.
- Laboratory Guide for Managing Chemical Waste. (n.d.). Vanderbilt University Medical Center.
- Laboratory Chemical Waste Management Practice. (2020, January 22). Duke University.
- Regulations for Hazardous Waste Generated at Academic Laboratories. (2025, November 25). US EPA.
- N-[2-[(1-oxooctyl)amino]ethyl]-beta-alanine - Safety Data Sheet. (2026, January 3). ChemicalBook.
- Proper Disposal of Amino-PEG7-acid: A Comprehensive Guide for Laboratory Professionals. (n.d.). Benchchem.
- N-(2-hydroxyethyl)-beta-alanine. (n.d.). PubChem.
- Laboratory chemical waste disposal guidelines. (n.d.). University of Otago.
- Material Safety Data Sheet. (n.d.). Sigma-Aldrich.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. vumc.org \[vumc.org\]](http://vumc.org)
- [2. MedicalLab Management Magazine \[medlabmag.com\]](http://medlabmag.com)
- [3. acs.org \[acs.org\]](http://acs.org)
- [4. N-\(2-hydroxyethyl\)-beta-alanine | C5H11NO3 | CID 222905 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [5. pdf.benchchem.com \[pdf.benchchem.com\]](http://pdf.benchchem.com)
- [6. otago.ac.nz \[otago.ac.nz\]](http://otago.ac.nz)
- [7. safety.duke.edu \[safety.duke.edu\]](http://safety.duke.edu)
- [8. epa.gov \[epa.gov\]](http://epa.gov)
- [9. chemicalbook.com \[chemicalbook.com\]](http://chemicalbook.com)
- [10. sigmaaldrich.com \[sigmaaldrich.com\]](http://sigmaaldrich.com)
- To cite this document: BenchChem. [A Comprehensive Guide to the Proper Disposal of Alanine, N-(2-hydroxyethyl)- (9CI)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1142308/docs#a-comprehensive-guide-to-the-proper-disposal-of-alanine-n-2-hydroxyethyl-9ci>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)